

In-Depth Technical Guide: 3-Trimethylsilyl-2-oxazolidinone

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Compound of Interest

Compound Name: 3-Trimethylsilyl-2-oxazolidinone

Cat. No.: B1345607

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Trimethylsilyl-2-oxazolidinone** (TMSO), a versatile silylating agent in organic synthesis. The document details its physicochemical properties, experimental protocols for its application in protecting functional groups, and insights into the broader role of the oxazolidinone core in medicinal chemistry.

Core Compound Data

3-Trimethylsilyl-2-oxazolidinone is a valuable reagent for the introduction of a trimethylsilyl (TMS) protecting group. Its properties are summarized below.

Property	Value
Molecular Weight	159.26 g/mol [1][2][3][4]
Molecular Formula	C6H13NO2Si[1][2][3][4]
CAS Number	43112-38-5[1][2][3]
Appearance	Colorless to light yellow or dark yellow/green liquid[2]
Density	1.046 g/mL at 20 °C[2]
Boiling Point	99-100 °C at 6 mmHg[2]
Refractive Index	1.455[2]
Solubility	Hydrolyzes with water[5]

Experimental Protocols

3-Trimethylsilyl-2-oxazolidinone is primarily utilized as a silylating agent for the protection of carboxylic acids, alcohols, and amines. The following protocols are based on established methodologies.

Protection of Carboxylic Acids (Esterification)

This protocol describes the conversion of a carboxylic acid to its corresponding trimethylsilyl ester using TMSO.

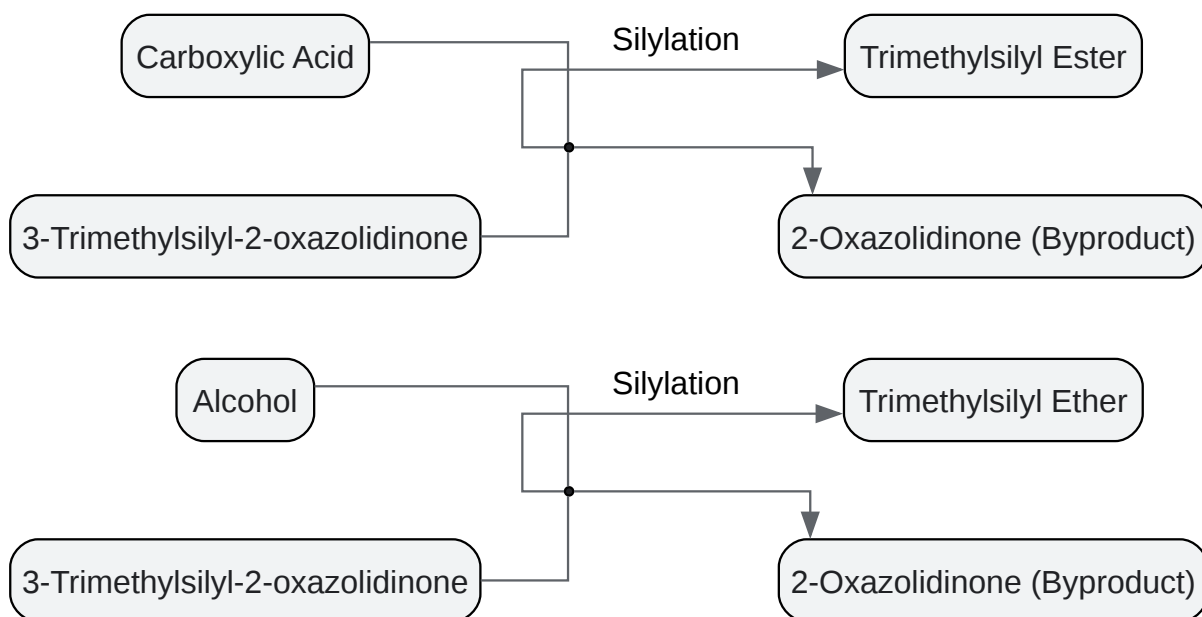
General Procedure (Uncatalyzed):

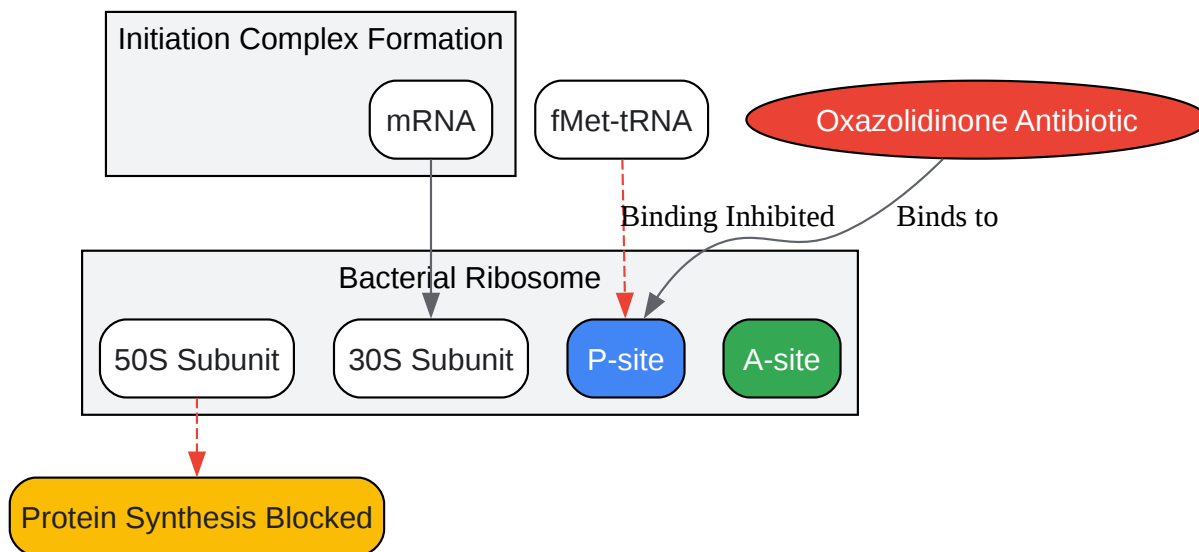
- Dissolve the carboxylic acid (100 mmol) in tetrachloromethane (50 ml).
- Add **3-Trimethylsilyl-2-oxazolidinone** (16 ml, 105 mmol).
- Heat the mixture to reflux for 15–20 minutes.
- Cool the reaction mixture to 0–5°C.
- Filter off the precipitated 2-oxazolidinone under anhydrous conditions.

- Evaporate the solvent from the filtrate.
- Distill the crude product to obtain the pure trimethylsilyl ester.[\[1\]](#)

Catalyzed Procedure: For a faster reaction, especially with less acidic carboxylic acids, a catalytic amount of triflic acid can be added.

- Combine the carboxylic acid (20 mmol) and **3-Trimethylsilyl-2-oxazolidinone** (3.1 mL, 20 mmol).
- Add a catalytic amount of triflic acid (e.g., 0.05 mL).
- Stir the mixture at 0°C for approximately 3 minutes.
- The trimethylsilyl ester can be isolated by direct distillation from the reaction mixture.[\[2\]](#)





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